

Comparative ¹H NMR Analysis: 2-(Azetidin-3-yl)acetamide

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Compound of Interest

Compound Name: 2-(Azetidin-3-yl)acetamide

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Topic: Structural Characterization & Solvent System Benchmarking Target Molecule: **2-(Azetidin-3-yl)acetamide** (CAS: 17194-92-0 analog) Core Challenge: Resolving ring puckering artifacts and exchangeable protons in strained heterocycles.

Executive Summary: The "Azetidine Challenge"

The 4-membered azetidine ring presents unique NMR challenges compared to its 5-membered (pyrrolidine) and 6-membered (piperidine) analogs.^[1] Due to ring strain (~26 kcal/mol) and the "butterfly" puckering motion, signals often exhibit non-first-order splitting and broadening.^[1]

Key Findings for Researchers:

- Optimal Structural Proof: DMSO-d

is the superior solvent for full characterization, allowing observation of the amide () and azetidine amine () protons.^[1]

- Optimal Purity Assay: D

O (with HCl salt) provides the highest resolution for the aliphatic region by eliminating quadrupole broadening from the nitrogen and suppressing exchangeable protons, though it sacrifices the amide signature.^[1]

- Ring Strain Indicator: The

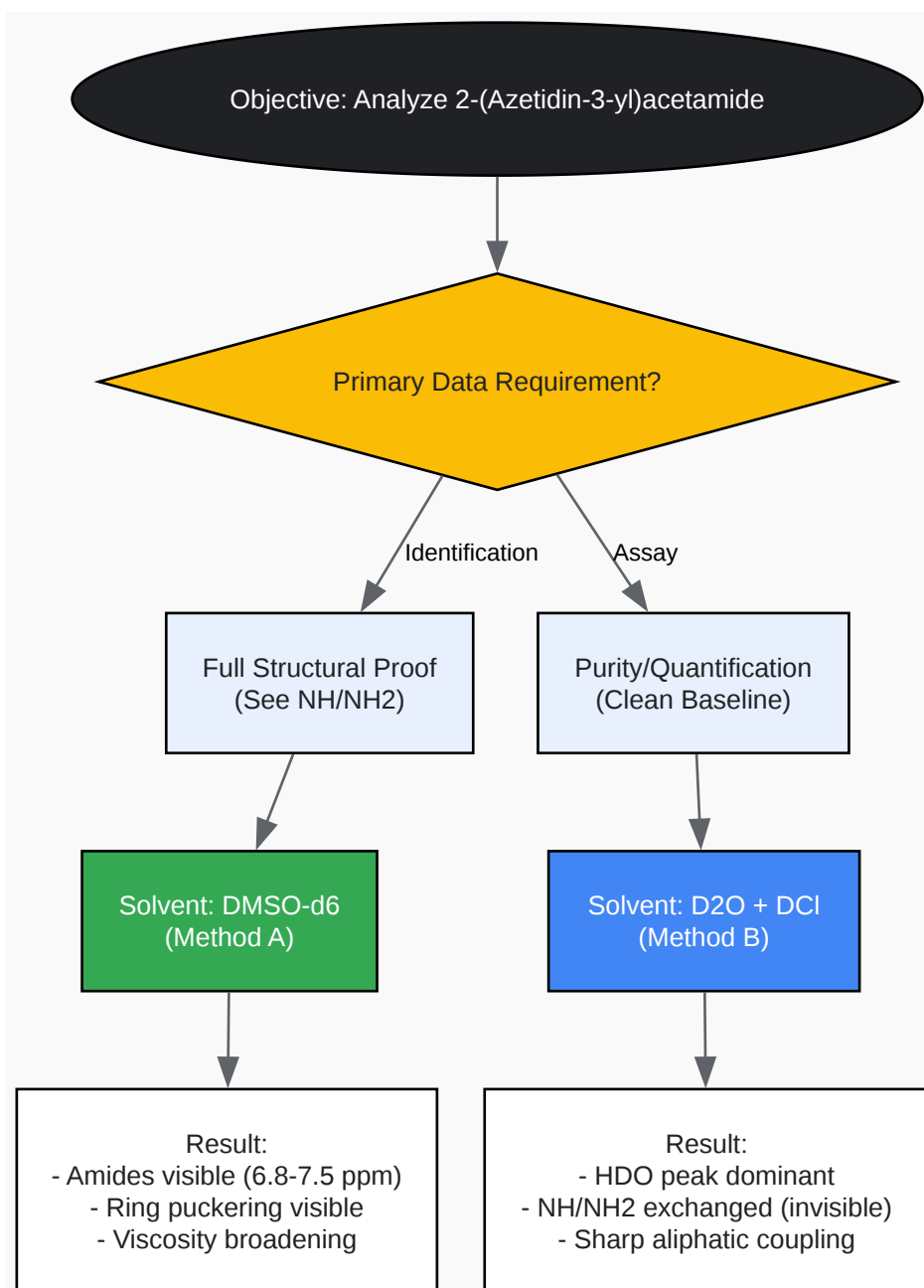
-protons (H-2/H-4) show a distinct downfield shift (~3.5–4.0 ppm) compared to pyrrolidine analogs, serving as a diagnostic marker for ring integrity.^[1]

Theoretical Framework & Analysis Logic

To accurately interpret the spectrum, one must account for the specific geometry of the substituent at the C-3 position.^[1]

The Analysis Workflow

The following decision tree outlines the logical flow for selecting the experimental protocol based on the data requirement (Structure Confirmation vs. Purity Quantification).



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Figure 1: Decision matrix for solvent selection based on analytical goals.

Comparative Spectral Performance

This section objectively compares the spectral features under two distinct conditions. This comparison is vital for distinguishing the free base from the salt form, which is the most common storage form.^[1]

Scenario A: Free Base in DMSO-d (Structural Validation)

Performance: High Information Density / Moderate Resolution. Use this method when you must prove the presence of the primary amide side chain.

Proton Assignment	Type	Chemical Shift (, ppm)	Multiplicity	Coupling (Hz)	Interpretation
NH (Ring)	Amine	~2.0 - 3.5	Broad s	-	Highly variable; depends on water content/conc. [1]
NH (Amide)	Amide	6.8, 7.3	Broad s (2H)	-	Distinctive diastereotopic non-equivalence due to restricted rotation. [1]
H-2, H-4	Ring CH	3.30 - 3.60	m (4H)	-	Higher order AA'BB' system due to puckering. [1]
H-3	Ring CH	2.60 - 2.80	m (1H)	-	Quintet-like appearance; couples to H-2/4 and side chain. [1]
CH (Side)	Aliphatic	2.15 - 2.25	d (2H)		Doublet coupling to H-3 is diagnostic. [1]

Scenario B: HCl Salt in D₂O (Purity Assay)

Performance: High Resolution / Low Information Density. Use this method for checking batch purity or concentration. The acidic environment locks the ring inversion (protonated amine), often sharpening the ring signals.^[1]

Proton Assignment	Type	Chemical Shift (, ppm)	Multiplicity	Interpretation
NH (Ring)	Salt	Exchanged	-	Signal disappears (H D exchange).
NH (Amide)	Amide	Exchanged	-	Signal disappears. ^[1]
H-2, H-4	Ring CH	4.00 - 4.20	m (4H)	Significant Downfield Shift (+0.6 ppm) due to cationic nitrogen. ^[1]
H-3	Ring CH	3.10 - 3.25	m (1H)	Downfield shift due to inductive effect of the ring cation. ^[1]
CH (Side)	Aliphatic	2.60	d (2H)	Clean doublet; best peak for integration/quantification. ^[1]

Comparative Analysis: Azetidine vs. Pyrrolidine

To validate the ring size, compare the chemical shifts of the

-protons (adjacent to Nitrogen).^[1]

- Azetidine (4-membered):

-protons appear at 3.5 – 4.2 ppm.[1] The strained bond angles (90°) descreen the protons more than in larger rings.[1]

- Pyrrolidine (5-membered):

-protons appear typically at 2.8 – 3.2 ppm.[1]

- Conclusion: If your

-proton signals are below 3.0 ppm (in salt form), you likely have ring-expansion impurities or the wrong scaffold.[1]

Detailed Experimental Protocols

Protocol A: High-Sensitivity Structural Characterization

Objective: Visualize amide protons and confirm side-chain connectivity.[1]

- Sample Prep: Dissolve 5–10 mg of **2-(Azetidin-3-yl)acetamide** in 0.6 mL DMSO-d
- Critical Step: Use an ampoule of "100%" DMSO-d to minimize water.[1] Water peaks in DMSO appear at ~3.3 ppm, which directly overlaps with the Azetidine H-2/H-4 signals.[1]
- Acquisition:
 - Relaxation Delay (D1): Set to 5.0 seconds. (Amide protons have long T1 relaxation times; short D1 leads to poor integration).[1]
 - Scans (NS): Minimum 64 scans to resolve the broad NH peaks.
- Processing: Apply an exponential window function (LB = 0.3 Hz) to reduce noise, as amide peaks are naturally broad.

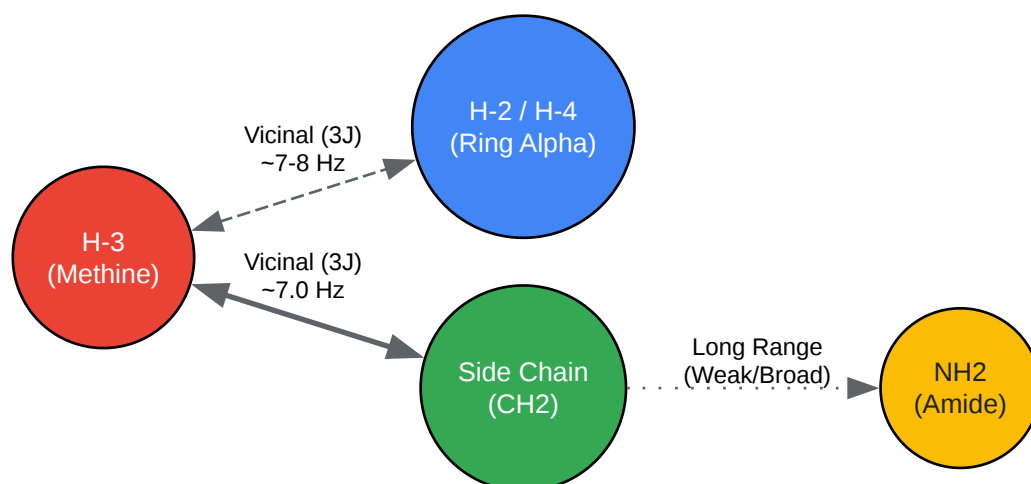
Protocol B: Quantitative Purity Analysis

Objective: Determine molar purity without interference from exchangeable protons.

- Sample Prep: Dissolve 10 mg of sample in 0.6 mL D₂O.
 - Note: If the sample is a free base, add 1-2 drops of DCl (deuterated HCl) or acetic acid-d₄.^[1] This protonates the azetidine nitrogen, preventing line broadening caused by intermediate exchange rates of the amine proton.
- Reference: Use TSP (trimethylsilylpropanoic acid) as the internal standard (0.0 ppm) rather than TMS (insoluble in water).
- Validation: Verify the integration ratio.
 - Set the Side Chain CH doublet (approx 2.6 ppm) to 2.00.^[1]
 - The Ring -protons (H-2/H-4) must integrate to 4.00 ± 0.1 .^[1]
 - Failure Mode: If H-2/H-4 integrates < 3.8, suspect ring-opening degradation (hydrolysis to linear amines).^[1]

Structural Connectivity Visualization

The following diagram illustrates the coupling pathways that define the multiplet structures observed in the spectrum.



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Figure 2: Spin-spin coupling network. The strong correlation between H-3 and the Side Chain CH2 (Green to Red) is the primary connectivity check.^[1]

Troubleshooting Common Artifacts

Artifact	Cause	Remediation
Missing Amide Peaks	Rapid chemical exchange with solvent water. ^[1]	Switch to DMSO-d or Acetonitrile-d ^[1] Ensure sample is dry.
Broad H-2/H-4 Signals	Nitrogen inversion (puckering) rate is intermediate on NMR timescale.	Cool the sample (to -20°C) to freeze the conformers OR Acidify (add DCl) to lock the inversion. ^[1]
Extra Doublet at ~1.1 ppm	Isopropyl impurity.	Common synthesis artifact if isopropylamine was used or from solvent (IPA). ^[1]
H-2/H-4 Splitting	Diastereotopicity.	While H-2a/b are chemically equivalent in a time-averaged planar view, slow puckering can make them distinct. ^[1] Treat the multiplet as a sum of 4H.

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